

In-Depth Technical Guide: Toxicological Properties of 2-Bromo-4-nitroanisole

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Compound of Interest

Compound Name: 2-Bromo-4-nitroanisole

Cat. No.: B040242

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available toxicological information for **2-Bromo-4-nitroanisole** from publicly accessible sources. It is intended for informational purposes for a scientific audience. A comprehensive toxicological evaluation would require dedicated experimental studies.

Introduction

2-Bromo-4-nitroanisole is a substituted aromatic compound with potential applications in organic synthesis. As with any chemical entity intended for use in research and development, particularly in the pharmaceutical industry, a thorough understanding of its toxicological profile is paramount for ensuring personnel safety and for risk assessment. This technical guide provides a summary of the known toxicological properties of **2-Bromo-4-nitroanisole**, based on available data. It is important to note that detailed experimental studies on this specific compound are limited in the public domain.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Bromo-4-nitroanisole** is presented in the table below. These properties can influence its absorption, distribution, metabolism, and excretion (ADME) profile, and thus its potential toxicity.

Property	Value
CAS Number	5197-28-4
Molecular Formula	C ₇ H ₆ BrNO ₃
Molecular Weight	232.03 g/mol
Appearance	Yellow to brown solid
Melting Point	104-106 °C
Solubility	Moderately soluble in organic solvents (e.g., ethanol, dichloromethane), less soluble in water.

Toxicological Data

Comprehensive toxicological data for **2-Bromo-4-nitroanisole**, such as specific LD50 or LC50 values from dedicated studies, are not readily available in the public literature. The primary source of toxicological information comes from hazard classifications submitted to regulatory bodies like the European Chemicals Agency (ECHA).

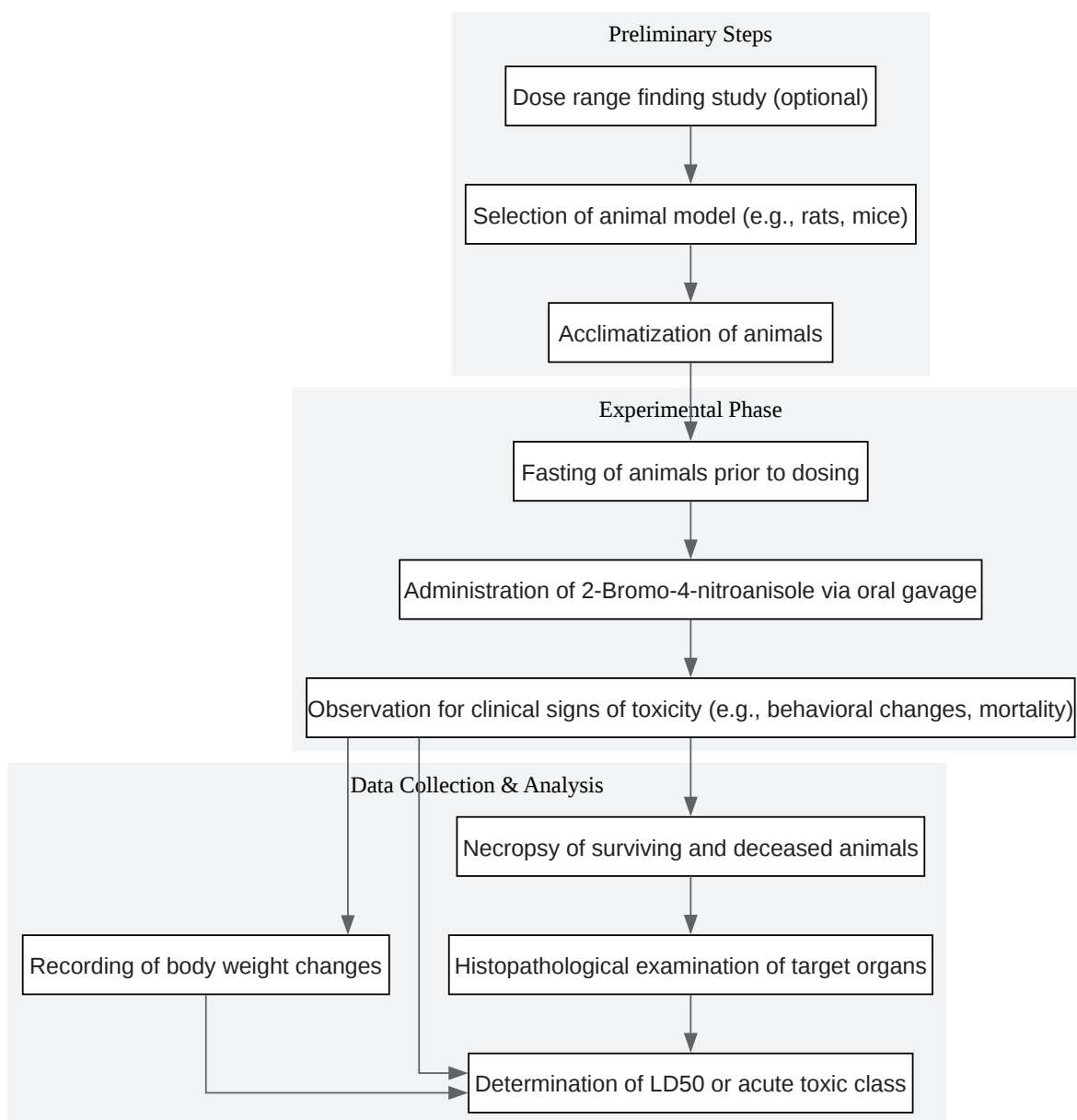
Hazard Classification

The following table summarizes the GHS hazard classifications for **2-Bromo-4-nitroanisole** as reported in the ECHA Classification and Labelling (C&L) Inventory and aggregated on PubChem.^[1] It is important to note that these classifications are based on notifications from manufacturers and importers and may not be derived from comprehensive toxicological studies.

Hazard Class	Hazard Statement	GHS Pictogram	Signal Word
Acute Toxicity (Oral)	H302: Harmful if swallowed	GHS07	Warning
Acute Toxicity (Dermal)	H312: Harmful in contact with skin	GHS07	Warning
Acute Toxicity (Inhalation)	H332: Harmful if inhaled	GHS07	Warning
Skin Corrosion/Irritation	H315: Causes skin irritation	GHS07	Warning
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation	GHS07	Warning
Specific target organ toxicity — Single exposure (Respiratory tract irritation)	H335: May cause respiratory irritation	GHS07	Warning

Experimental Protocols

Detailed experimental protocols for toxicological studies specifically on **2-Bromo-4-nitroaniso**le are not available in the public domain. To provide a conceptual framework for the type of study that would be required to determine acute oral toxicity, a generalized experimental workflow based on the OECD 423 guideline (Acute Oral Toxicity – Acute Toxic Class Method) is presented below.

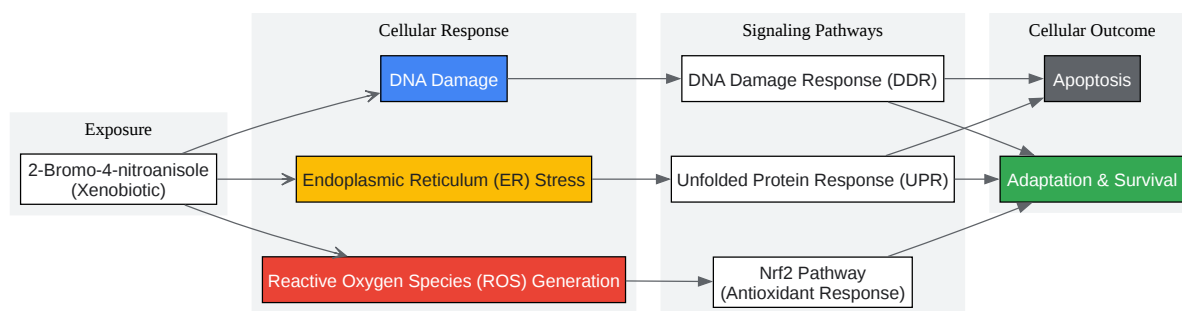


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Caption: Generalized workflow for an acute oral toxicity study.

Signaling Pathways

There is no specific information available in the public domain regarding the signaling pathways that are affected by **2-Bromo-4-nitroanisole**. For many xenobiotics, toxicity can be mediated through the induction of cellular stress responses. A conceptual diagram illustrating a generalized cellular response to a xenobiotic compound is provided below. This is a hypothetical illustration and is not based on specific experimental data for **2-Bromo-4-nitroanisole**.



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Caption: Generalized cellular stress response pathways to a xenobiotic.

Conclusion and Data Gaps

Based on the available information, **2-Bromo-4-nitroanisole** should be handled as a hazardous substance that can cause skin, eye, and respiratory irritation, and may be harmful if swallowed, inhaled, or in contact with skin. There is a significant lack of publicly available, in-depth toxicological studies for this compound. Key data gaps include:

- Quantitative acute toxicity data: No specific LD50 or LC50 values have been identified.

- Chronic toxicity data: Information on the effects of repeated or long-term exposure is not available.
- Genotoxicity and carcinogenicity: No studies on the mutagenic or carcinogenic potential of **2-Bromo-4-nitroanisole** were found.
- Reproductive and developmental toxicity: The effects on reproduction and development are unknown.
- Mechanism of action: The specific molecular and cellular mechanisms of toxicity have not been elucidated.

For drug development professionals and researchers, it is crucial to exercise caution when handling **2-Bromo-4-nitroanisole** and to use appropriate personal protective equipment. Further experimental investigation is necessary to fully characterize the toxicological profile of this compound and to perform a comprehensive risk assessment for any potential applications.

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References

- 1. 2-Bromo-4-nitroanisole | C₇H₆BrNO₃ | CID 78870 - PubChem [pubchem.ncbi.nlm.nih.gov]
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